

A Comparative Analysis of CeNi₅ and LaNi₅ for Hydrogen Storage Applications

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Compound of Interest

Compound Name: Cerium--nickel (1/4)

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A comprehensive guide for researchers and scientists on the hydrogen storage properties of CeNi₅ and LaNi₅, presenting a comparative study of their performance based on experimental data. This guide delves into their structural differences, hydrogen absorption/desorption characteristics, thermodynamic properties, and cycling stability.

The quest for safe and efficient hydrogen storage solutions is a critical bottleneck in the advancement of a hydrogen-based economy. Among the various materials being investigated, AB₅-type intermetallic compounds, particularly LaNi₅, have been a benchmark for reversible hydrogen storage at near-ambient conditions. This guide provides a comparative analysis of LaNi₅ and its isostructural counterpart, CeNi₅, to offer researchers a clear perspective on their potential for hydrogen storage applications. While LaNi₅ readily absorbs hydrogen, pure CeNi₅ exhibits negligible hydrogen absorption under similar conditions. However, partial substitution of nickel in CeNi₅ with elements like aluminum (Al) or gallium (Ga) has been shown to significantly enhance its hydrogen storage capacity, making it a material of interest for comparative studies.

Crystal Structure and Hydrogen Absorption

Both LaNi₅ and CeNi₅ crystallize in the hexagonal CaCu₅-type structure (space group P6/mmm). This structure consists of alternating layers of La/Ce atoms and Ni atoms, creating interstitial sites that can accommodate hydrogen atoms. The absorption of hydrogen leads to the formation of a metal hydride phase, accompanied by a significant expansion of the unit cell volume.

LaNi₅ is well-known for its ability to readily absorb and desorb large amounts of hydrogen, forming the hydride LaNi₅H₆.^[1] In contrast, pure CeNi₅ does not show significant hydrogen absorption. This difference is attributed to the smaller unit cell volume and different electronic properties of CeNi₅ compared to LaNi₅. However, substituting a portion of the nickel atoms in CeNi₅ with aluminum or gallium creates larger interstitial sites and modifies the electronic structure, enabling hydrogen absorption. For instance, CeNi₄Al can form CeNi₄AlH_{4.3}, and CeNi_{4.25}Ga_{0.75} can absorb up to a hydrogen-to-metal ratio (H/M) of 0.64.

Performance Comparison: CeNi₅ vs. LaNi₅

The following tables summarize the key hydrogen storage properties of LaNi₅ and modified CeNi₅ based on available experimental data. It is important to note that the properties of substituted CeNi₅ alloys can vary significantly with the type and concentration of the substituent element.

Table 1: Hydrogen Storage Capacity and Thermodynamic Properties

Property	LaNi ₅	CeNi ₄ Al	CeNi _{4.25} Ga _{0.75}
Max. Hydrogen Capacity (wt.%)	~1.4 - 1.5 ^[1]	0.16 - 0.78	~1.1 (calculated from H/M)
Hydride Formula	LaNi ₅ H ₆	CeNi ₄ AlH _{4.3}	-
Enthalpy of Hydride Formation (ΔH)	-30 to -32 kJ/mol H ₂	Data not readily available	Data not readily available
Entropy of Hydride Formation (ΔS)	-108 to -112 J/K/mol H ₂	Data not readily available	Data not readily available
Plateau Pressure (at 298 K)	~1.5 - 2.0 atm	Varies with Al content	Varies with Ga content

Table 2: Kinetic and Cycling Performance

Property	LaNi ₅	Modified CeNi ₅ (General)
Absorption/Desorption Kinetics	Fast at room temperature	Generally fast, dependent on substituent
Activation	Requires a few cycles	Requires activation
Cycling Stability	Gradual capacity degradation over cycles	Data on long-term cycling is limited
Capacity Retention	~80-90% after 1000 cycles (can be improved with substitutions)	Dependent on composition and cycling conditions

Experimental Protocols

To ensure reproducibility and standardization of results, detailed experimental protocols are crucial. Below are methodologies for key experiments in the evaluation of hydrogen storage materials.

Pressure-Composition-Temperature (PCT) Analysis using Sieverts' Method

The Sieverts' method is a volumetric technique used to measure the amount of gas absorbed by a solid material at a given pressure and temperature.

Apparatus: A Sieverts' apparatus typically consists of a calibrated gas reservoir of known volume, a sample holder, pressure transducers, temperature controllers, and a vacuum system.

Procedure:

- **Sample Preparation:** A precisely weighed sample of the alloy is placed in the sample holder.
- **Activation:** The sample is activated by heating under vacuum to remove any surface contaminants and absorbed gases. This is often followed by several hydrogen absorption/desorption cycles.
- **Isotherm Measurement:**

- The sample holder is brought to the desired constant temperature.
- A known amount of hydrogen gas is introduced from the calibrated reservoir into the sample holder.
- The system is allowed to reach equilibrium, and the final pressure is recorded.
- The amount of hydrogen absorbed by the sample is calculated based on the pressure drop in the system.
- This process is repeated by introducing successive aliquots of hydrogen to construct the absorption isotherm.
- For the desorption isotherm, the fully hydrided sample is exposed to progressively lower pressures, and the amount of desorbed hydrogen is measured.
- Data Analysis: The collected data of absorbed/desorbed hydrogen quantity versus equilibrium pressure at a constant temperature are plotted to generate the PCT isotherm.

Hydrogen Absorption/Desorption Kinetics

Kinetic measurements determine the rate at which a material absorbs or desorbs hydrogen.

Procedure:

- Sample Activation: The sample is activated as described in the PCT protocol.
- Absorption Kinetics:
 - The sample is fully degassed under vacuum at an elevated temperature.
 - The sample is cooled to the desired absorption temperature.
 - A specific pressure of hydrogen is rapidly introduced into the sample holder.
 - The amount of hydrogen absorbed is recorded as a function of time until saturation is reached.
- Desorption Kinetics:

- The sample is fully hydrided.
- The hydrogen pressure in the system is rapidly reduced to a value below the desorption plateau pressure.
- The amount of hydrogen desorbed is recorded as a function of time.

Cycling Stability Test

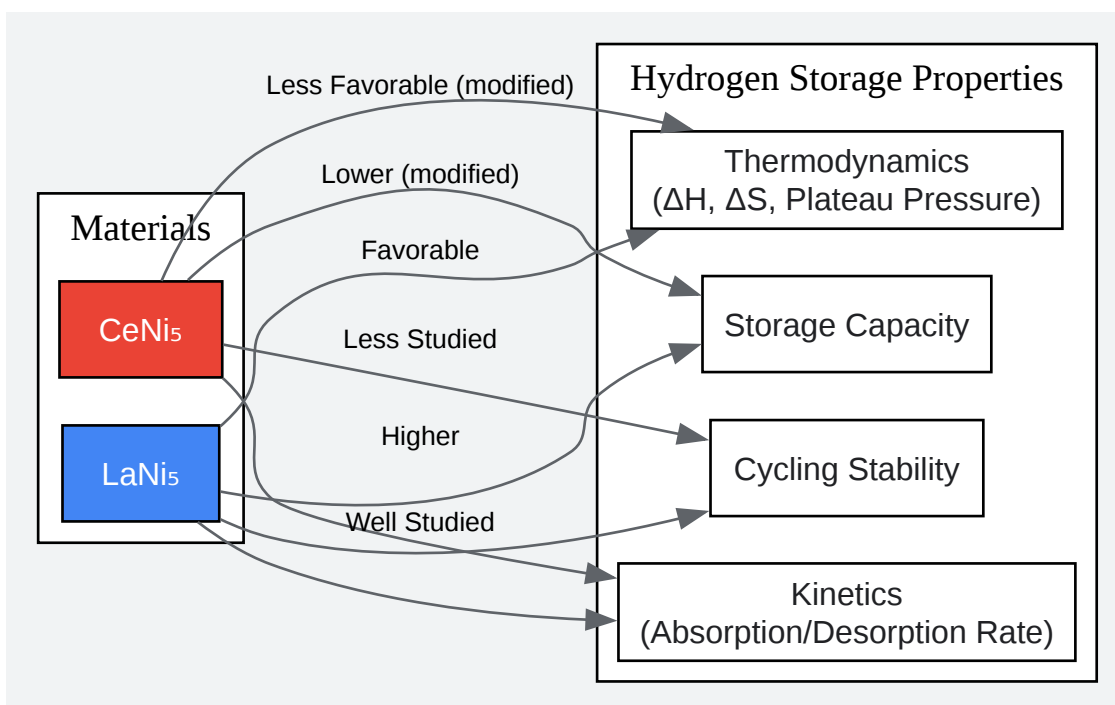
This test evaluates the material's ability to maintain its hydrogen storage capacity over multiple absorption and desorption cycles.

Procedure:

- Initial Characterization: The initial full hydrogen storage capacity of the activated sample is measured.
- Cycling: The sample is subjected to repeated cycles of hydrogen absorption and desorption under controlled conditions (pressure, temperature, and time).
- Periodic Capacity Measurement: At regular intervals (e.g., every 10, 50, or 100 cycles), the full hydrogen storage capacity is measured under the same conditions as the initial characterization.
- Data Analysis: The hydrogen storage capacity is plotted as a function of the cycle number to determine the capacity degradation rate.

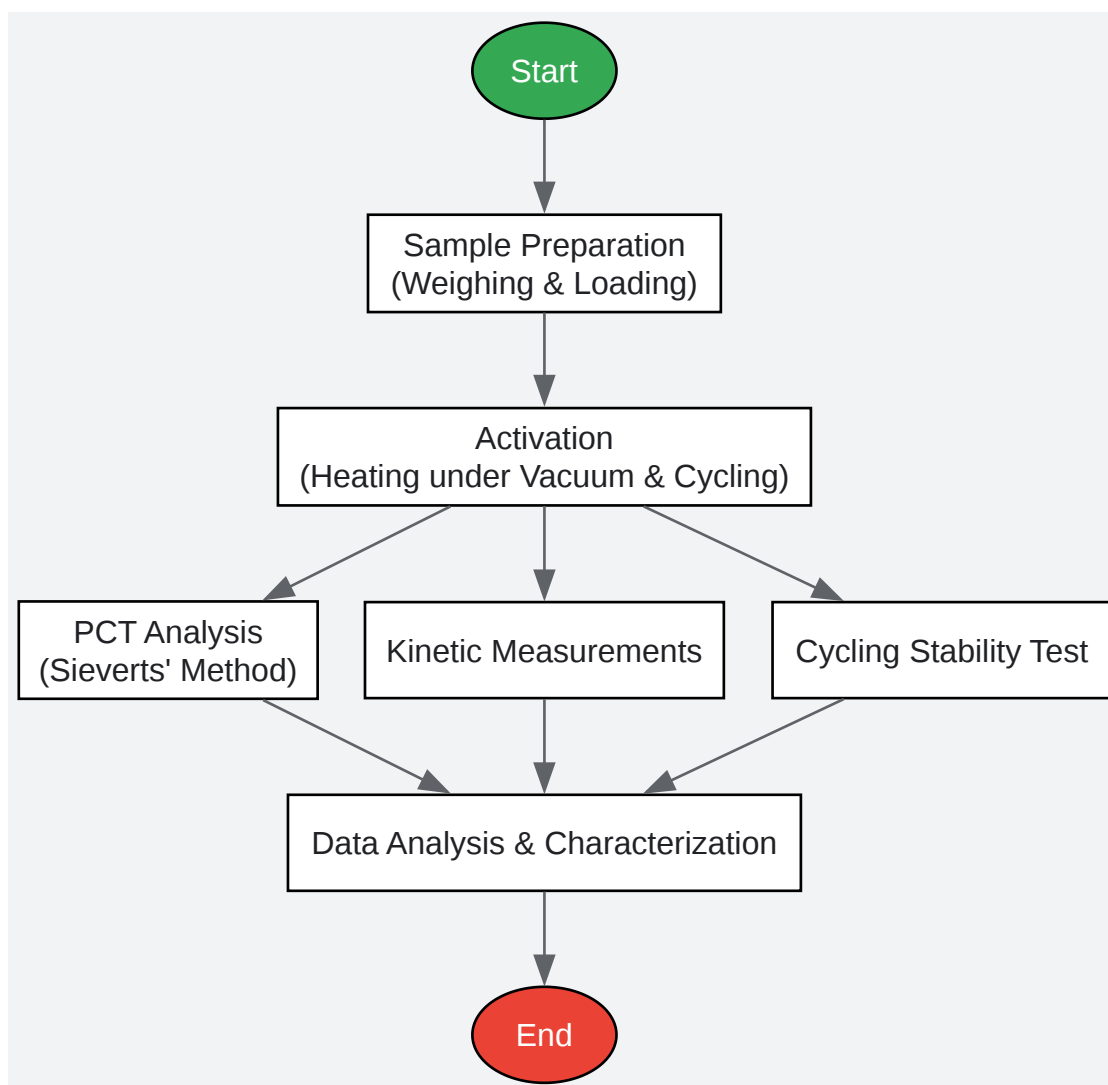
Visualizing the Comparison and Experimental Workflow

To better illustrate the relationships and processes discussed, the following diagrams are provided in the DOT language for Graphviz.



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Caption: Comparative overview of hydrogen storage properties of CeNi_5 and LaNi_5 .



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Caption: Experimental workflow for hydrogen storage material characterization.

Conclusion

LaNi₅ remains a benchmark material for reversible hydrogen storage due to its high capacity, favorable thermodynamics, and fast kinetics at near-ambient conditions. While pure CeNi₅ is not a suitable hydrogen storage material, partial substitution of Ni with elements like Al or Ga can induce hydrogen absorption capabilities. However, based on the currently available data, the hydrogen storage capacity of these modified CeNi₅ alloys is generally lower than that of LaNi₅.

Further research is required to fully explore the potential of substituted CeNi₅ alloys. A systematic investigation into the effects of different substituent elements and their concentrations on the thermodynamic and kinetic properties, as well as long-term cycling stability, is necessary. The detailed experimental protocols provided in this guide offer a framework for conducting such studies, ensuring the generation of reliable and comparable data that will be invaluable to the hydrogen storage research community.

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References

- 1. mdpi.com [mdpi.com]
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